

A Technical Guide to High-Purity Pirimiphos-methyl-d6 for Research Applications

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Compound of Interest

Compound Name: Pirimiphos-methyl-d6

Cat. No.: B570484

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This technical guide is intended for researchers, scientists, and professionals in drug development who require high-purity **Pirimiphos-methyl-d6** for their work. This document provides an overview of commercial suppliers, guidance on assessing product quality, and detailed analytical methodologies for its use as an internal standard in quantitative analysis.

Introduction to Pirimiphos-methyl-d6

Pirimiphos-methyl-d6 is the deuterated analog of Pirimiphos-methyl, a broad-spectrum organophosphate insecticide and acaricide. The stable isotope-labeled form is a critical tool in analytical chemistry, particularly in isotope dilution mass spectrometry (IDMS) for the accurate quantification of Pirimiphos-methyl residues in various matrices. Its use as an internal standard corrects for matrix effects and variations in sample preparation and instrument response, leading to more precise and reliable results.

Commercial Suppliers of High-Purity Pirimiphos-methyl-d6

Several commercial suppliers offer **Pirimiphos-methyl-d6**, typically as an analytical standard. While obtaining a certificate of analysis with specific purity and isotopic enrichment data is crucial before purchase, the following table summarizes publicly available information from prominent suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Available Formats
Sigma-Aldrich (Merck)	Pirimiphos-methyl-(O,O-dimethyl-d6) PESTANAL®	1793055-06-7	C ₁₁ H ₁₄ D ₆ N ₃ O ₃ P S	Neat
MedChemExpress	Pirimiphos-methyl-d6	1793055-06-7	C ₁₁ H ₁₄ D ₆ N ₃ O ₃ P S	Not specified
GlpBio	Pirimiphos-methyl-d6	1793055-06-7	C ₁₁ H ₁₄ D ₆ N ₃ O ₃ P S	Not specified
LGC Standards	Pirimiphos-methyl-d6	1793055-06-7	C ₁₁ H ₁₄ D ₆ N ₃ O ₃ P S	Neat; 100 µg/mL in Acetone
BOC Sciences	Pirimiphos-methyl-d6	1793055-06-7	C ₁₁ H ₁₄ D ₆ N ₃ O ₃ P S	Not specified
HPC Standards GmbH	D6-Pirimiphos-methyl solution	1793055-06-7	Not specified	100 µg/ml in Acetonitrile

Quality Considerations for High-Purity Standards

For use as an internal standard in quantitative analysis, both chemical and isotopic purity are paramount. While supplier specifications should be the primary reference, guidelines from organizations like the WHO and FAO for the non-deuterated Pirimiphos-methyl can provide a baseline for understanding expected purity levels for a high-quality standard.

According to WHO and FAO specifications for technical grade Pirimiphos-methyl, the active ingredient content should be declared and meet specific tolerances.[1][2][3] The specifications also set limits for impurities, such as O,O,S-trimethyl phosphorodithioate and water content.[2][3] For a high-purity deuterated standard, one should expect a chemical purity of ≥98% and a high isotopic enrichment (typically >99% deuteration).

Experimental Protocols for the Use of Pirimiphos-methyl-d6

Pirimiphos-methyl-d6 is predominantly used as an internal standard in chromatographic methods coupled with mass spectrometry. The following sections provide an overview of typical experimental protocols.

Sample Preparation: QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food and agricultural products.

Materials:

- Homogenized sample (e.g., fruit, vegetable, cereal)
- Acetonitrile (ACN)
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Dispersive solid-phase extraction (d-SPE) sorbents (e.g., PSA, C18)
- **Pirimiphos-methyl-d6** internal standard solution

Protocol:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add a known amount of the **Pirimiphos-methyl-d6** internal standard solution.
- Add 10-15 mL of ACN.
- Add the QuEChERS extraction salts (e.g., MgSO_4 and NaCl).
- Shake vigorously for 1 minute.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- Transfer an aliquot of the ACN supernatant to a d-SPE tube containing PSA and MgSO_4 .

- Shake for 30 seconds.
- Centrifuge at a high speed for 2-5 minutes.
- The resulting supernatant is ready for LC-MS/MS or GC-MS/MS analysis.

Analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a common technique for the quantification of Pirimiphos-methyl.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) or Ultra-High-Performance Liquid Chromatograph (UHPLC) system
- Tandem mass spectrometer (e.g., triple quadrupole)

Chromatographic Conditions (Example):

- Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m)
- Mobile Phase: A gradient of water with 0.1% formic acid and methanol or acetonitrile.
- Flow Rate: 0.2-0.4 mL/min
- Injection Volume: 5-10 μ L

Mass Spectrometry Conditions (Example):

- Ionization Mode: Electrospray Ionization (ESI), positive mode
- Multiple Reaction Monitoring (MRM) Transitions:
 - Pirimiphos-methyl: Precursor ion (e.g., m/z 306) to product ions (e.g., m/z 164, 191)
 - **Pirimiphos-methyl-d6**: Precursor ion (e.g., m/z 312) to product ions (e.g., m/z 164, 197)
- Collision Energy and other MS parameters: Optimized for the specific instrument.

Analysis by Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS)

GC-MS/MS is another powerful technique for the analysis of Pirimiphos-methyl.

Instrumentation:

- Gas chromatograph with a suitable injector (e.g., split/splitless)
- Tandem mass spectrometer

Chromatographic Conditions (Example):

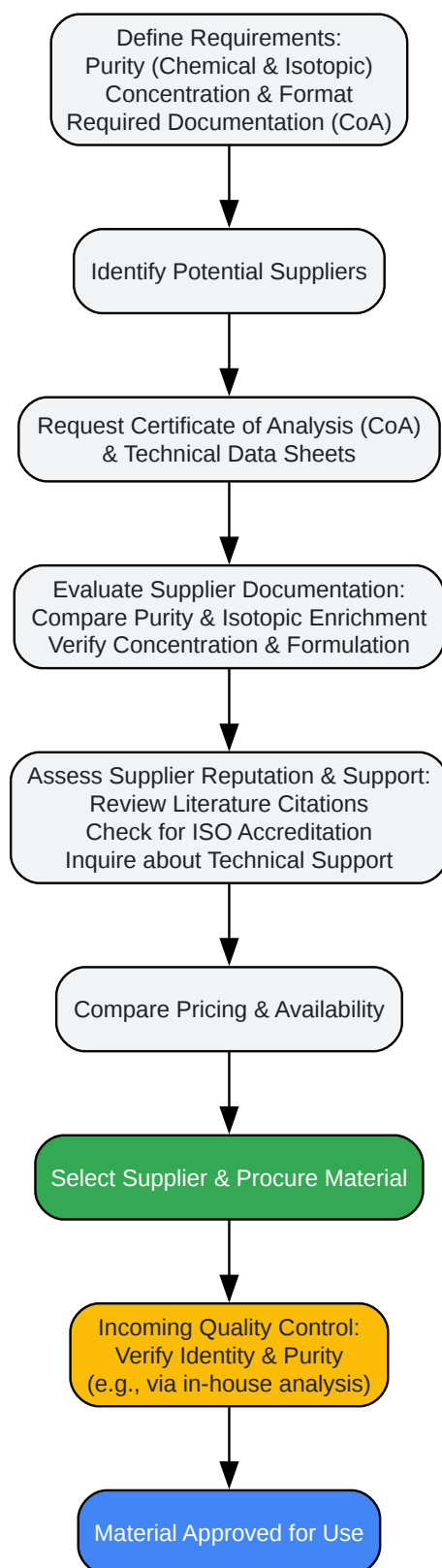
- Column: A low- to mid-polarity capillary column (e.g., 30 m x 0.25 mm, 0.25 μ m film thickness)
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program: A temperature gradient starting from around 70°C and ramping up to approximately 280°C.
- Injection Volume: 1-2 μ L

Mass Spectrometry Conditions (Example):

- Ionization Mode: Electron Ionization (EI)
- MRM Transitions: Specific precursor-to-product ion transitions for both Pirimiphos-methyl and **Pirimiphos-methyl-d6** would be selected and optimized.

Logical Workflow for Supplier Selection

The selection of a suitable commercial supplier for high-purity **Pirimiphos-methyl-d6** is a critical step for ensuring the quality and reliability of research data. The following diagram illustrates a logical workflow for this process.



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Caption: A flowchart outlining the key steps for selecting a commercial supplier of high-purity **Pirimiphos-methyl-d6**.

This guide provides a comprehensive overview for researchers and scientists working with high-purity **Pirimiphos-methyl-d6**. By carefully selecting suppliers and employing validated analytical methods, the accuracy and reliability of experimental results can be significantly enhanced.

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References

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